5-Chloro-2-hydroxynicotinonitrile chemical properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Chloro-2-hydroxynicotinonitrile*
CAS No.:	*1048913-62-7*
Cat. No.:	*B1601947*

Get Quote

Technical Guide: 5-Chloro-2-hydroxynicotinonitrile

Content Type: Technical Whitepaper Subject: Chemical Properties, Synthesis, and Regioselective Functionalization Target Audience: Medicinal Chemists, Process Scientists, and Drug Discovery Researchers

Executive Summary

5-Chloro-2-hydroxynicotinonitrile (CAS: 1048913-62-7), often referred to by its tautomeric name 5-chloro-2-oxo-1,2-dihydropyridine-3-carbonitrile, is a high-value heterocyclic scaffold in medicinal chemistry.[1][2][3] It serves as a critical pharmacophore in the development of kinase inhibitors (e.g., MEK, JAK) and agrochemicals.[2]

This guide analyzes the molecule's dual reactivity profile driven by lactam-lactim tautomerism, outlines a validated synthesis protocol via electrophilic aromatic substitution, and details strategies for regioselective functionalization at the

© 2026 BenchChem. All rights reserved.

-1,

-2, and

-5 positions.

Chemical Identity & Tautomeric Equilibrium[2]

Physicochemical Profile

The molecule exists primarily in the 2-pyridone (lactam) form in the solid state and in polar solvents, a characteristic common to 2-hydroxypyridines.[2] This equilibrium dictates its nucleophilic behavior.[2]

Property	Data
IUPAC Name	5-chloro-2-oxo-1,2-dihydropyridine-3-carbonitrile
Common Name	5-Chloro-2-hydroxynicotinonitrile
CAS Number	1048913-62-7
Molecular Formula	
Molecular Weight	154.55 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	>250 °C (Decomposes)
Acidity ( )	~7.5 - 8.0 (NH proton)

Tautomerism and Reactivity

The structural duality of this molecule is the primary challenge and opportunity in its application.[2] The nitrile group at

-3 increases the acidity of the

-H proton (in the oxo form) or the

-H proton (in the hydroxy form) via electron withdrawal.[2]

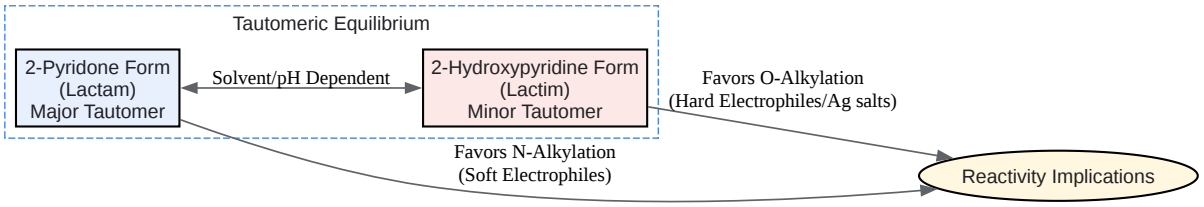
© 2026 BenchChem. All rights reserved.

- Lactam Form (Dominant): Favors

  -alkylation and reaction with electrophiles at the nitrogen center.[2]

- Lactim Form (Minor): Favors

  -alkylation, often trapped using silver salts or specific hard electrophiles.[2]



Click to download full resolution via product page

Figure 1: Lactam-lactim tautomerism dictates the regioselectivity of alkylation reactions.[2]

Synthesis Protocol

Objective: Synthesis of **5-chloro-2-hydroxynicotinonitrile** via electrophilic chlorination of 2-hydroxynicotinonitrile.

Mechanistic Rationale

Direct chlorination is preferred over building the ring from acyclic precursors.[2] The 2-hydroxy group directs the incoming electrophile (

) to the ortho (3-position) and para (5-position) sites.[2] Since the 3-position is blocked by the nitrile group, chlorination occurs selectively at the 5-position.[2]

Validated Methodology

Reagents:

- Starting Material: 2-Hydroxynicotinonitrile (1.0 eq)[2]

© 2026 BenchChem. All rights reserved.

- Chlorinating Agent:

  -Chlorosuccinimide (NCS) (1.1 eq)[2]

- Solvent: Acetonitrile (ACN) or Acetic Acid (AcOH)[2]

- Catalyst: HCl (catalytic, optional if using AcOH)[2]

Step-by-Step Protocol:

- Dissolution: Charge a round-bottom flask with 2-hydroxynicotinonitrile (10.0 g, 83.3 mmol) and Acetonitrile (100 mL). Ensure vigorous stirring.

- Activation: Add glacial acetic acid (5 mL) to catalyze the formation of the electrophilic chlorine species.

- Addition: Add

  -Chlorosuccinimide (12.2 g, 91.6 mmol) portion-wise over 15 minutes at room temperature. Exothermic warning: Monitor internal temperature.

- Reaction: Heat the mixture to reflux (80-82 °C) for 4–6 hours. Monitor reaction progress via TLC (50% EtOAc/Hexane) or HPLC. The starting material spot (

  ~0.[2]3) should disappear, replaced by the product (

  ~0.5).

- Quench & Isolation: Cool the reaction mixture to 0 °C. The product often precipitates upon cooling. If not, concentrate the solvent to 20% volume and add cold water (50 mL).[2]

- Purification: Filter the resulting solid. Wash the cake with cold water (

) to remove succinimide byproducts.[2] Recrystallize from Ethanol/Water if high purity (>99%) is required.[2]

- Drying: Dry in a vacuum oven at 50 °C for 12 hours.

Yield Expectation: 85–92%.

© 2026 BenchChem. All rights reserved.

Regioselective Functionalization

For drug development, the utility of **5-chloro-2-hydroxynicotinonitrile** lies in its three distinct "handles": the Nitrogen (

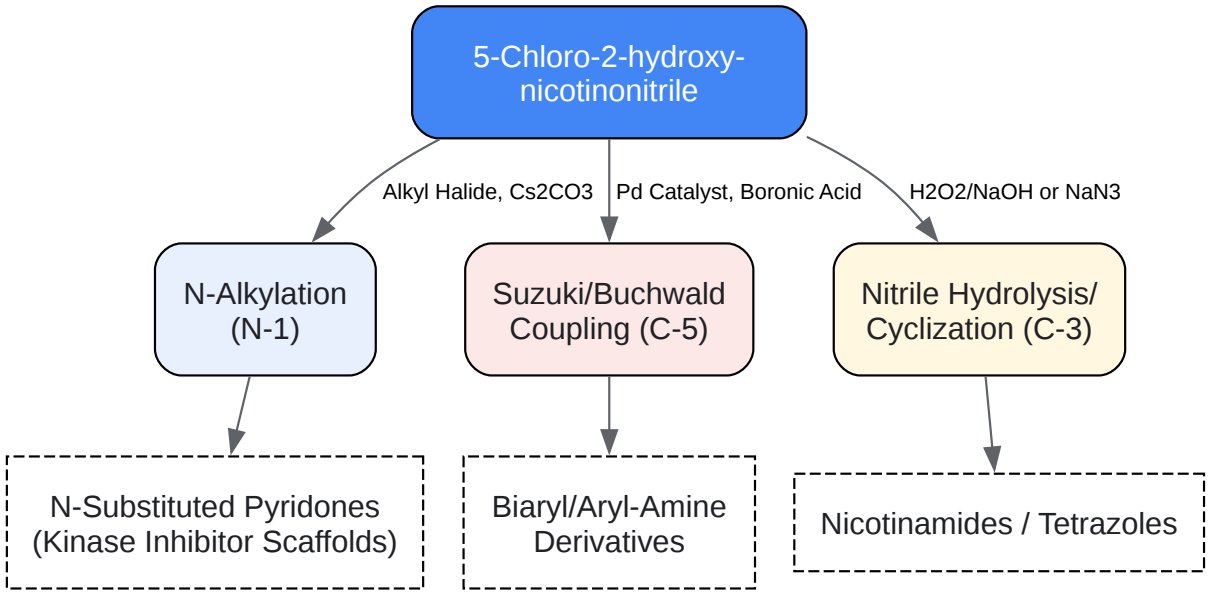
-1), the Chlorine (

-5), and the Nitrile (

-3).[2]

Reactivity Map

The following diagram illustrates the divergent synthetic pathways accessible from this scaffold.



Click to download full resolution via product page

Figure 2: Divergent synthetic pathways for library generation.[2]

Critical Control Point: N- vs. O-Alkylation

Achieving high regioselectivity during alkylation is a common bottleneck.[2]

© 2026 BenchChem. All rights reserved.

- To Promote

  -Alkylation (Target: Pyridone):

  - Conditions: Use soft bases (e.g.,

    ,

) in polar aprotic solvents (DMF, DMSO).[2]
  - Mechanism: The thermodynamic product is generally the

    -alkylated species due to the preservation of the carbonyl bond strength.[2]
  - Reference:Wang et al.[2][4] demonstrated that

    can mediate highly regioselective

    -alkylation of 2-pyridones [1].[2][4]

- To Promote

  -Alkylation (Target: Alkoxypyridine):

  - Conditions: Use Silver salts (

) or hard alkylating agents (e.g.,

).[2]
  - Mechanism: Silver coordinates to the nitrogen, blocking it and forcing the electrophile to attack the oxygen (Lactim form).

Applications in Drug Discovery

The **5-chloro-2-hydroxynicotinonitrile** scaffold is a bioisostere for various aromatic rings in kinase inhibitors.

- JAK Inhibitors: The pyridine ring mimics the pyrimidine ring found in Janus Kinase inhibitors.[2] The nitrile group provides a hydrogen bond acceptor site crucial for the ATP-binding pocket.[2]

© 2026 BenchChem. All rights reserved.

- MEK Inhibitors: The 5-chloro substituent occupies hydrophobic pockets in the enzyme active site, enhancing potency.[2]
- Agrochemicals: Used as an intermediate for neonicotinoid-like pesticides where the electron-deficient ring improves metabolic stability.[2]

Safety & Handling

- Hazards: The compound is an irritant (H315, H319, H335).[2] It releases toxic fumes (HCl, NOx, HCN) upon thermal decomposition.[2]
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). The nitrile group is stable, but the hydroxy/oxo functionality can be sensitive to moisture over long periods.[2]
- Analytical Marker:
  - 1H NMR (DMSO-d6): Look for the distinct downfield shift of the C-4 and C-6 protons. The NH proton is typically very broad and may appear >12 ppm or be invisible due to exchange.[2]
  - IR: Strong nitrile stretch at ~2230 cm^{-1} and carbonyl stretch (amide I) at ~1650 cm^{-1}.[2]

References

- Wang, N., Huang, Y., Zi, Y., Wang, M., & Huang, W. (2024).[2][4] P(NMe2)3-Mediated Regioselective N-Alkylation of 2-Pyridones via Direct Deoxygenation of α-Keto Esters.[2][4] The Journal of Organic Chemistry. Available at: [Link][2]
- Organic Syntheses. (1962).[2] 2-Chloronicotinonitrile.[2][5] Organic Syntheses, Coll.[2] Vol. 4, p.166.[2] (Analogous chemistry foundation).[2] Available at: [Link][2]
- PubChem. (2024).[2] 5-Chloro-2-hydroxynicotinic acid (Related Acid Form Data). National Library of Medicine.[2] Available at: [Link][2]
- Wu, C., Ying, T., Fan, H., Hu, C., Su, W., & Yu, J. (2023).[2][6] C-4 Regioselective Alkylation of Pyridines Driven by Mechanochemically Activated Magnesium Metal.[2][6] Organic Letters. Available at: [Link][2]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CN103694094A - 5-chloro-2-pentanone preparation method - Google Patents [patents.google.com]
- 2. 5-Chloro-2-hydroxynicotinic acid | C6H4ClNO3 | CID 162286 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nbinno.com [nbinno.com]
- 4. P(NMe2)3-Mediated Regioselective N-Alkylation of 2-Pyridones via Direct Deoxygenation of α-Keto Esters [organic-chemistry.org]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. C-4 Regioselective Alkylation of Pyridines Driven by Mechanochemically Activated Magnesium Metal [organic-chemistry.org]
- To cite this document: BenchChem. [5-Chloro-2-hydroxynicotinonitrile chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601947/docs#5-chloro-2-hydroxynicotinonitrile-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.